

Application Notes and Protocols: Palladium-Catalyzed Cross-Coupling Reactions with Substituted Indoles

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Compound of Interest

Compound Name: 2-(tert-Butyl)-7-methyl-1H-indole

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Introduction: The Enduring Significance of the Indole Scaffold

The indole nucleus is a cornerstone of heterocyclic chemistry, renowned for its prevalence in a vast array of natural products, pharmaceuticals, and functional materials.^{[1][2][3]} Its unique electronic properties and versatile reactivity make it a privileged scaffold in drug discovery, with indole derivatives exhibiting a wide spectrum of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^{[1][3][4]} Consequently, the development of efficient and selective methods for the functionalization of the indole ring is of paramount importance to medicinal and materials chemists alike.

Palladium-catalyzed cross-coupling reactions have revolutionized the synthesis of complex organic molecules, and their application to indole chemistry has provided powerful tools for the construction of carbon-carbon and carbon-heteroatom bonds with remarkable precision and efficiency.^{[5][6]} These methodologies offer a significant advantage over classical methods, often proceeding under mild conditions with high functional group tolerance. This guide

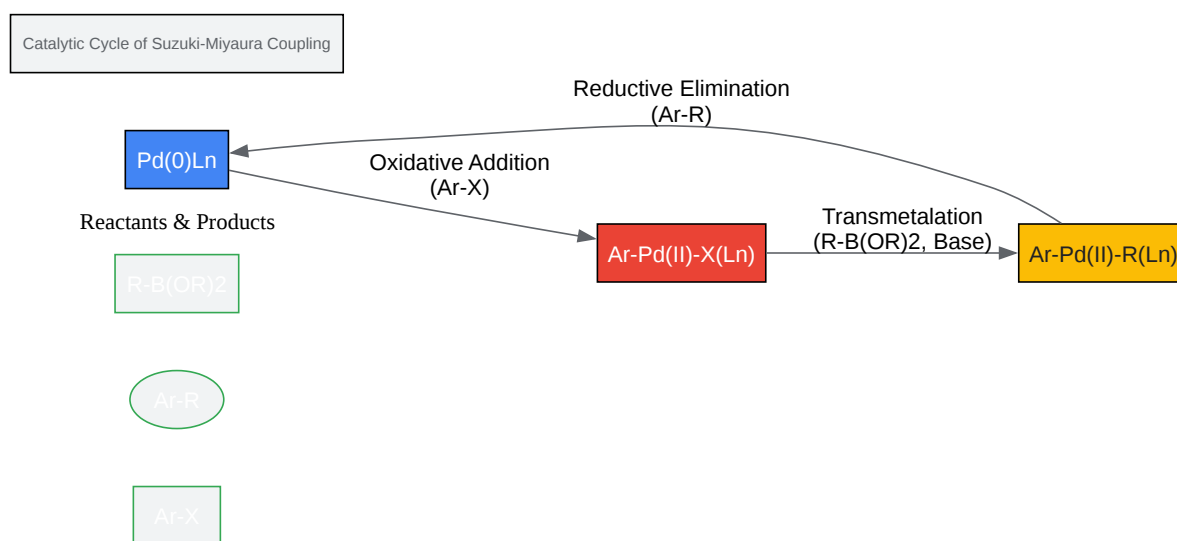
provides a detailed overview of key palladium-catalyzed cross-coupling reactions involving substituted indoles, complete with mechanistic insights and field-proven protocols for researchers, scientists, and drug development professionals.

I. Suzuki-Miyaura Coupling: Forging C-C Bonds with Boronic Acids

The Suzuki-Miyaura coupling is a robust and widely employed method for the formation of C-C bonds between an organoboron reagent and an organic halide or triflate. In the context of indole chemistry, it allows for the introduction of aryl, heteroaryl, or vinyl substituents at various positions of the indole ring.

Mechanistic Rationale

The catalytic cycle of the Suzuki-Miyaura coupling is a well-established sequence of three key steps: oxidative addition, transmetalation, and reductive elimination.[7] The choice of palladium source, ligand, and base is critical for an efficient reaction, particularly when dealing with the potentially coordinating N-H bond of unprotected indoles.[8]



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Figure 1: Catalytic Cycle of Suzuki-Miyaura Coupling

Protocol: C2-Arylation of N-Protected Indole

This protocol describes a general procedure for the Suzuki-Miyaura coupling of a 2-haloindole with an arylboronic acid.

Materials:

- 2-Bromo-1-methyl-1H-indole
- Phenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- Toluene/Water (4:1 mixture)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- To an oven-dried Schlenk flask, add 2-bromo-1-methyl-1H-indole (1.0 mmol, 1.0 equiv), phenylboronic acid (1.2 mmol, 1.2 equiv), potassium carbonate (2.0 mmol, 2.0 equiv), palladium(II) acetate (0.02 mmol, 2 mol%), and triphenylphosphine (0.04 mmol, 4 mol%).
- Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Add degassed toluene/water (4:1, 5 mL) to the flask via syringe.
- Heat the reaction mixture to 90 °C and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and dilute with ethyl acetate (20 mL).

- Wash the organic layer with water (2 x 10 mL) and brine (10 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., hexanes/ethyl acetate) to afford the desired 1-methyl-2-phenyl-1H-indole.[9]

Parameter	Recommendation	Rationale
Palladium Source	$\text{Pd}(\text{OAc})_2$, $\text{Pd}(\text{PPh}_3)_4$	$\text{Pd}(\text{OAc})_2$ is a common and cost-effective precursor. $\text{Pd}(\text{PPh}_3)_4$ is an active $\text{Pd}(0)$ source.
Ligand	PPh_3 , SPhos, XPhos	PPh_3 is a standard ligand. Buchwald-type ligands like SPhos and XPhos can improve efficiency for challenging substrates.
Base	K_2CO_3 , Cs_2CO_3 , K_3PO_4	The base is crucial for the transmetalation step. The choice of base can significantly impact the reaction outcome. [10]
Solvent	Toluene/ H_2O , Dioxane/ H_2O , DMF	A mixture of an organic solvent and water is typically used to dissolve both the organic and inorganic reagents.

II. Heck Coupling: Vinylation of Indoles

The Heck reaction is a powerful tool for the formation of carbon-carbon bonds between an unsaturated halide (or triflate) and an alkene.[11] For indoles, this reaction is particularly useful for introducing vinyl groups, which can serve as versatile synthetic handles for further transformations.

Mechanistic Considerations

The Heck reaction proceeds through a catalytic cycle involving oxidative addition of the halide to a Pd(0) complex, followed by migratory insertion of the alkene into the Pd-C bond, and finally, β -hydride elimination to release the product and regenerate the catalyst. The regioselectivity of the migratory insertion and the stereoselectivity of the β -hydride elimination are key factors determining the final product.

Protocol: Heck Coupling of 5-Bromoindole with an Alkene

This protocol provides a general method for the Heck coupling of 5-bromoindole with an acrylic acid derivative in an aqueous medium.[\[12\]](#)

Materials:

- 5-Bromoindole
- Acrylic acid
- Sodium tetrachloropalladate(II) (Na_2PdCl_4)
- Sulfonated SPhos (sSPhos)
- Sodium carbonate (Na_2CO_3)
- Acetonitrile/Water (1:1 mixture)

Procedure:

- In a microwave vial, combine sodium tetrachloropalladate(II) (0.005 mmol, 5 mol%) and sulfonated SPhos (0.0125 mmol, 12.5 mol%).
- Purge the vial with nitrogen and add a degassed 1:1 mixture of acetonitrile and water (1 mL). Stir at room temperature for 15 minutes.
- Add 5-bromoindole (0.1 mmol, 1.0 equiv), sodium carbonate (0.2 mmol, 2.0 equiv), and the alkene (0.15 mmol, 1.5 equiv).

- Seal the vial and heat the reaction mixture at 80 °C (conventional or microwave heating) for the required time, monitoring by TLC.[\[12\]](#)
- After completion, cool the reaction to room temperature. Dilute with ethyl acetate and wash with water and brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate.
- Purify the crude product by flash column chromatography.[\[12\]](#)

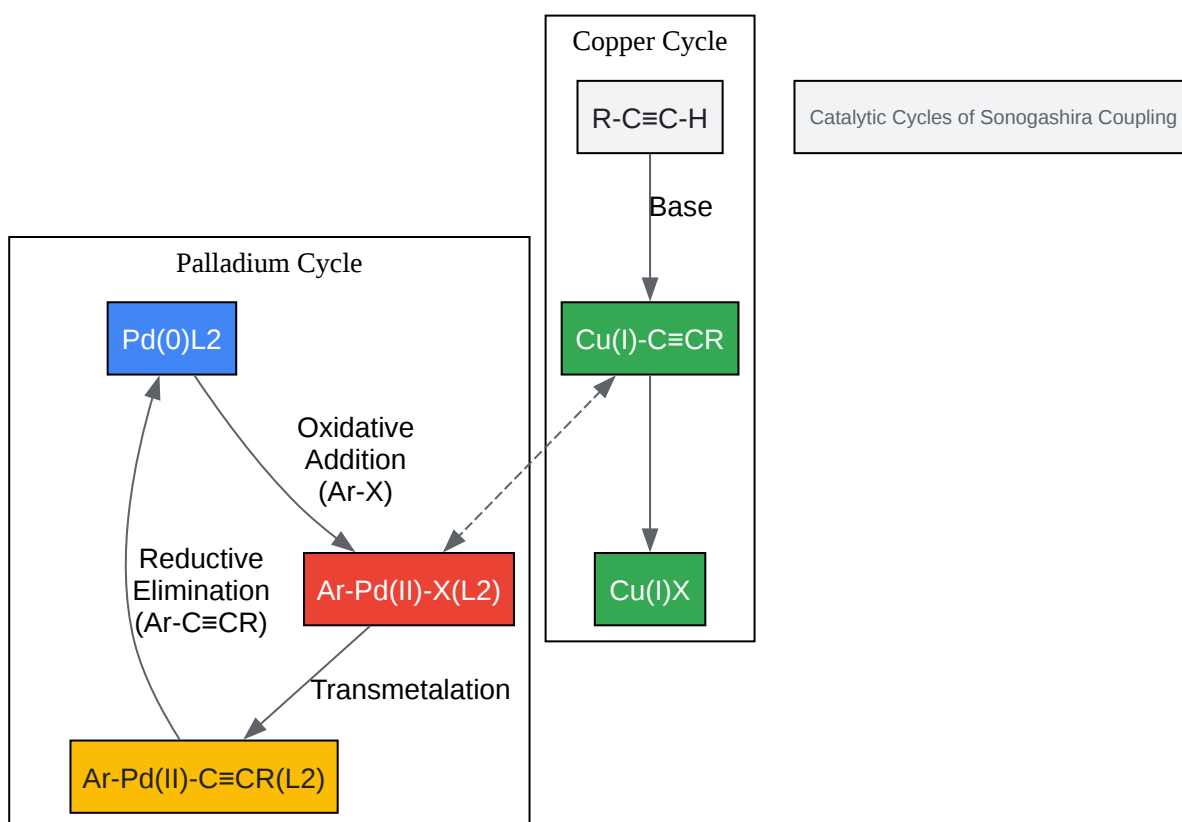
Parameter	Recommendation	Rationale
Palladium Source	Na_2PdCl_4 , $\text{Pd}(\text{OAc})_2$	Water-soluble palladium sources are advantageous for aqueous Heck reactions.
Ligand	Water-soluble phosphines (e.g., sSPhos, TPPTS)	Ligands are crucial for stabilizing the palladium catalyst and promoting the desired reactivity, especially for challenging substrates. [12]
Base	Na_2CO_3 , K_2CO_3	An inorganic base is required to neutralize the HX generated during the reaction.
Solvent	$\text{CH}_3\text{CN}/\text{H}_2\text{O}$, H_2O	Aqueous solvent systems offer a more environmentally friendly alternative to traditional organic solvents. [12]

III. Sonogashira Coupling: Introducing Alkynyl Moieties

The Sonogashira coupling enables the formation of a C-C bond between a terminal alkyne and an aryl or vinyl halide, catalyzed by a combination of palladium and copper complexes.[\[13\]](#)[\[14\]](#) This reaction is a highly efficient method for introducing alkynyl groups onto the indole scaffold, which are valuable precursors for the synthesis of more complex heterocyclic systems.

Mechanistic Pathway

The Sonogashira coupling involves a dual catalytic cycle. The palladium cycle is similar to other cross-coupling reactions, while the copper cycle facilitates the formation of a copper(I) acetylide intermediate, which then undergoes transmetalation with the palladium complex.



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Figure 2: Catalytic Cycles of Sonogashira Coupling

Protocol: One-Pot Synthesis of 2,3-Disubstituted Indoles

This protocol describes a one-pot, three-component reaction for the synthesis of 2,3-disubstituted indoles via a Sonogashira coupling followed by an intramolecular cyclization.^[15]
^[16]

Materials:

- N,N-Dimethyl-2-iodoaniline
- Phenylacetylene
- Ethyl 4-iodobenzoate
- Palladium(II) chloride (PdCl_2)
- Triphenylphosphine (PPh_3)
- Copper(I) iodide (CuI)
- Triethylamine (Et_3N)
- Acetonitrile (CH_3CN)

Procedure:

- In a reaction vessel, combine N,N-dimethyl-2-iodoaniline (1.0 mmol, 1.0 equiv), phenylacetylene (1.1 mmol, 1.1 equiv), $\text{PdCl}_2(\text{PPh}_3)_2$ (0.02 mmol, 2 mol%), and CuI (0.04 mmol, 4 mol%) in triethylamine (5 mL).
- Stir the mixture at room temperature under an inert atmosphere until the Sonogashira coupling is complete (monitor by TLC).
- Add ethyl 4-iodobenzoate (1.2 mmol, 1.2 equiv) and acetonitrile (5 mL) to the reaction mixture.
- Heat the reaction to 60 °C and stir until the cyclization is complete.[\[15\]](#)
- Upon completion, cool the reaction, dilute with an organic solvent, and wash with water and brine.
- Dry the organic layer, concentrate, and purify the crude product by column chromatography to yield the 2,3-disubstituted indole.[\[16\]](#)

IV. Buchwald-Hartwig Amination: Constructing C-N Bonds

The Buchwald-Hartwig amination is a powerful palladium-catalyzed cross-coupling reaction for the formation of carbon-nitrogen bonds, enabling the synthesis of arylamines and related compounds.^{[17][18][19]} This reaction is invaluable for the N-arylation of indoles, a common structural motif in many biologically active molecules.

Mechanistic Overview

The catalytic cycle for the Buchwald-Hartwig amination is analogous to other palladium-catalyzed cross-coupling reactions, involving oxidative addition, coordination of the amine, deprotonation by a base to form a palladium-amido complex, and reductive elimination to furnish the C-N coupled product.^[19]

Protocol: N-Arylation of Indole

This protocol outlines a general procedure for the Buchwald-Hartwig amination of indole with an aryl bromide.^[18]

Materials:

- Indole
- Bromobenzene
- Tris(dibenzylideneacetone)dipalladium(0) ($\text{Pd}_2(\text{dba})_3$)
- 2-Dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl (XPhos)
- Sodium tert-butoxide (NaOtBu)
- Anhydrous toluene

Procedure:

- To an oven-dried vial, add indole (1.0 mmol, 1.0 equiv), $\text{Pd}_2(\text{dba})_3$ (0.01 mmol, 1 mol%), and XPhos (0.024 mmol, 2.4 mol%).

- Purge the vial with an inert gas.
- Add anhydrous toluene (2 mL) and bromobenzene (1.2 mmol, 1.2 equiv).
- In a separate vial, dissolve sodium tert-butoxide (1.4 mmol, 1.4 equiv) in anhydrous toluene (1 mL).
- Add the NaOtBu solution to the reaction vial via syringe.
- Heat the reaction mixture at 100 °C and monitor by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and quench with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with ethyl acetate (3 x 10 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the crude product by flash column chromatography on silica gel.[\[18\]](#)

Parameter	Recommendation	Rationale
Palladium Source	$\text{Pd}_2(\text{dba})_3$, $\text{Pd}(\text{OAc})_2$	$\text{Pd}_2(\text{dba})_3$ is a common Pd(0) source. $\text{Pd}(\text{OAc})_2$ can be used with a phosphine ligand to generate the active catalyst in situ.
Ligand	XPhos, RuPhos, BrettPhos	Bulky, electron-rich phosphine ligands are essential for efficient C-N bond formation, especially with less reactive aryl chlorides.[19]
Base	NaOtBu , K_2CO_3 , Cs_2CO_3	A strong, non-nucleophilic base is required for the deprotonation of the amine.
Solvent	Toluene, Dioxane	Anhydrous, non-protic solvents are necessary to prevent quenching of the base and deactivation of the catalyst.

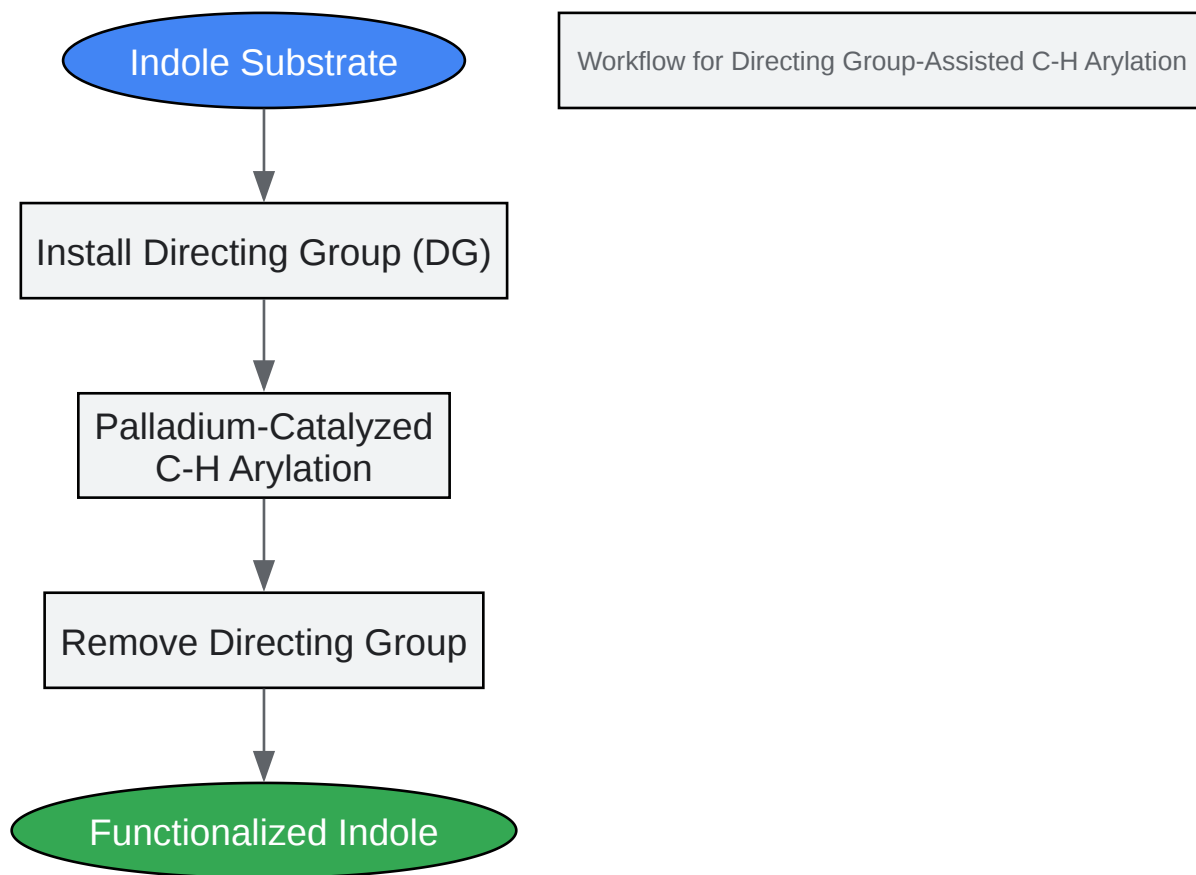
V. C-H Activation/Arylation: A Step-Economical Approach

Direct C-H activation and functionalization represent a paradigm shift in organic synthesis, offering a more atom- and step-economical approach to molecule construction by avoiding the pre-functionalization of starting materials.[20] Palladium-catalyzed C-H arylation of indoles has emerged as a powerful strategy for the regioselective introduction of aryl groups at various positions of the indole nucleus.[21][22][23][24]

Directing Group Strategies for Regiocontrol

The inherent reactivity of the indole ring often leads to a mixture of products in C-H functionalization reactions. To achieve high regioselectivity, the use of directing groups is often necessary. These groups coordinate to the palladium catalyst, directing the C-H activation to a

specific position. For example, a phosphinoyl directing group can be used to achieve selective C7-arylation.[21][22][23][24]



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Figure 3: Workflow for Directing Group-Assisted C-H Arylation

Protocol: C2-Arylation of Indole via C-H Activation

This protocol provides a practical method for the direct C2-arylation of unprotected indoles with arylboronic acids.[9]

Materials:

- Indole
- 4-Methylphenylboronic acid

- Palladium(II) trifluoroacetate ($\text{Pd}(\text{TFA})_2$)
- Dioxane/Water mixture
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To a reaction flask, add indole (1.0 mmol, 1.0 equiv), 4-methylphenylboronic acid (1.5 mmol, 1.5 equiv), and $\text{Pd}(\text{TFA})_2$ (0.05 mmol, 5 mol%).
- Add a mixture of dioxane and water as the solvent.
- Stir the reaction mixture at room temperature in the presence of air as the oxidant for 4-12 hours.^[9]
- After completion of the reaction, filter the mixture through celite and concentrate.
- Dilute the resulting mixture with ethyl acetate (25 mL) and wash with aqueous sodium bicarbonate (2 x 15 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude material by column chromatography (SiO_2 , n-Hexane/EtOAc) to give the desired 2-arylated indole.^[9]

Conclusion

Palladium-catalyzed cross-coupling reactions have become indispensable tools for the synthesis and functionalization of substituted indoles. The methodologies outlined in this guide—Suzuki-Miyaura, Heck, Sonogashira, Buchwald-Hartwig, and C-H activation—provide a versatile and powerful toolkit for accessing a diverse range of indole derivatives. A thorough understanding of the underlying mechanisms and careful optimization of reaction parameters are key to achieving high yields and selectivities. As the demand for novel indole-based compounds in medicine and materials science continues to grow, the continued development and application of these powerful catalytic methods will undoubtedly play a crucial role in advancing these fields.

References

- Yang, Y., Qiu, X., Zhao, Y., Mu, Y., & Shi, Z. (2016). Palladium-Catalyzed C–H Arylation of Indoles at the C7 Position. *Journal of the American Chemical Society*, 138(2), 495-498. [[Link](#)]
- de la Torre, D., Ghavimi, M., & El-Sagheer, A. H. (2019). Heck Diversification of Indole-Based Substrates under Aqueous Conditions: From Indoles to Unprotected Halo-tryptophans and Halo-tryptophans in Natural Product Derivatives. *Molecules*, 24(18), 3356. [[Link](#)]
- Yang, Y., Qiu, X., Zhao, Y., Mu, Y., & Shi, Z. (2016). Palladium-Catalyzed C–H Arylation of Indoles at the C7 Position. *Journal of the American Chemical Society*, 138(2), 495-498. [[Link](#)]
- Samant, R. G., & Samant, S. D. (2011). Pd-catalyzed C–H bond activation of Indoles for Suzuki reaction. *Journal of Chemical Sciences*, 123(1), 57-62. [[Link](#)]
- Movassaghi, M., & Schmidt, M. A. (2007). The synthesis of C-3 β functionalized indoles via a hydroboration/Suzuki-Miyaura coupling sequence. *Organic letters*, 9(12), 2353–2356. [[Link](#)]
- Al-Ostoot, F. H., Al-Ghorbani, M., & Hagar, M. (2024). Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery—An Updated Review on Their Multifaceted Therapeutic Applications (2020–2024). *Molecules*, 29(14), 3293. [[Link](#)]
- Reddy, K. S., & Wu, T. R. (2009). An Efficient, Microwave-Assisted, One-Pot Synthesis of Indoles Under Sonogashira Conditions. *Molecules*, 14(11), 4469–4480. [[Link](#)]
- Nadres, E. T., Lazareva, A., & Daugulis, O. (2011). Palladium-Catalyzed Indole, Pyrrole, and Furan Arylation by Aryl Chlorides. *The Journal of Organic Chemistry*, 76(12), 4720–4733. [[Link](#)]
- Cornett, L. (2025). Development of Suzuki-Miyaura Cross-Coupling Reaction of Unprotected Indoles. *Chemistry Summer Fellows*. [[Link](#)]
- Punji, B., & Gopinath, P. (2021). Palladium-Catalyzed 2-fold C–H Activation/C–C Coupling for C4-Arylation of Indoles Using Weak Chelation. *Organic Letters*, 24(1), 173-178. [[Link](#)]
- Yang, Y., Qiu, X., Zhao, Y., Mu, Y., & Shi, Z. (2016). Palladium-Catalyzed C-H Arylation of Indoles at the C7 Position. *Journal of the American Chemical Society*, 138(2), 495-498. [[Link](#)]

- Yang, Y., Qiu, X., Zhao, Y., Mu, Y., & Shi, Z. (2015). Palladium-Catalyzed C-H Arylation of Indoles at the C7-Position. *Journal of the American Chemical Society*, 138(2). [\[Link\]](#)
- Lu, B. Z., Zhao, W., Wei, H.-X., Dufour, M., Farina, V., & Senanayake, C. H. (2006). A Practical Mild, One-Pot, Regiospecific Synthesis of 2,3-Disubstituted Indoles via Consecutive Sonogashira and Cacchi Reactions. *Organic Letters*, 8(15), 3271–3274. [\[Link\]](#)
- Wang, C., Li, Y., & Wang, Q. (2022). Palladium Metallaphotoredox-Catalyzed 2-Arylation of Indole Derivatives. *Organic Letters*, 24(26), 4768–4773. [\[Link\]](#)
- Lane, B. S., & Sames, D. (2004). Direct Palladium-Catalyzed C-2 and C-3 Arylation of Indoles: A Mechanistic Rationale for Regioselectivity. *Journal of the American Chemical Society*, 126(42), 13642–13643. [\[Link\]](#)
- Tissot, M., & Alexakis, A. (2001). Palladium-Catalyzed Enantioselective C-3 Allylation of 3-Substituted-1H-Indoles Using Trialkylboranes. *Journal of the American Chemical Society*, 123(47), 11808–11809. [\[Link\]](#)
- Lu, B. Z., Wei, H.-X., Zhang, Y., Zhao, W., Dufour, M., Li, G., Farina, V., & Senanayake, C. H. (2007). One-Pot and Regiospecific Synthesis of 2,3-Disubstituted Indoles from 2-Bromoanilides via Consecutive Palladium-Catalyzed Sonogashira Coupling, Amidopalladation, and Reductive Elimination. *The Journal of Organic Chemistry*, 72(11), 4058–4063. [\[Link\]](#)
- Nobel Prize Outreach. (2010). Palladium-Catalyzed Cross Couplings in Organic Synthesis. The Nobel Prize. [\[Link\]](#)
- Wang, Z., & Dong, G. (2017). Synthesis of C3,C4-Disubstituted Indoles via the Palladium/Norbornene-Catalyzed Ortho-Amination/Ipso-Heck Cyclization. *Angewandte Chemie International Edition*, 56(44), 13865-13869. [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of functionalized indoles. ResearchGate. [\[Link\]](#)
- Cacchi, S., Fabrizi, G., Goggiamani, A., & Sferrazza, A. (2008). Highly Substituted Indole Library Synthesis by Palladium-Catalyzed Coupling Reactions in Solution and on a Solid Support. *Journal of Combinatorial Chemistry*, 10(4), 546–556. [\[Link\]](#)

- Fuwa, H., & Sasaki, M. (2007). Synthesis of 2-Substituted Indoles and Indolines via Suzuki–Miyaura Coupling/5-endo-trig Cyclization Strategies. *The Journal of Organic Chemistry*, 72(22), 8272–8280. [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of arylated indoles via Sonogashira cross-coupling. ResearchGate. [\[Link\]](#)
- Liu, Y., & Zhang, J. (2021). Sequential Sonogashira/intramolecular aminopalladation/cross-coupling of ortho-ethynyl-anilines catalyzed by a single palladium source: rapid access to 2,3-diarylindoles. *Organic & Biomolecular Chemistry*, 19(6), 1329-1333. [\[Link\]](#)
- Gulea, M., & Suffert, J. (2011). Palladium-catalyzed dual C–H or N–H functionalization of unfunctionalized indole derivatives with alkenes and arenes. *Beilstein Journal of Organic Chemistry*, 7, 1346–1363. [\[Link\]](#)
- Wang, L., & Li, P. (2013). Palladium-catalyzed synthesis of indoles via intramolecular Heck reaction. *Tetrahedron Letters*, 54(44), 5949-5952. [\[Link\]](#)
- Jiang, Y., & Li, Z. (2007). Applications of Palladium-Catalyzed C–N Cross-Coupling Reactions. *Chemical Reviews*, 107(1), 186–213. [\[Link\]](#)
- Kumar, A., & Kumar, V. (2021). Synthesis of 5,7-diarylindoles via Suzuki–Miyaura coupling in water. *New Journal of Chemistry*, 45(45), 21331-21337. [\[Link\]](#)
- Singh, R., & Singh, P. (2021). Indole: A promising scaffold for the discovery and development of potential anti-tubercular agents. *Tuberculosis*, 129, 102102. [\[Link\]](#)
- Gulea, M., & Suffert, J. (2011). Palladium-catalyzed dual C–H or N–H functionalization of unfunctionalized indole derivatives with alkenes and arenes. *Beilstein Journal of Organic Chemistry*, 7, 1346-1363. [\[Link\]](#)
- White, M. C., & McDonald, R. I. (2011). Palladium-Catalyzed Oxidative Amination of α -Olefins with Indoles. *Journal of the American Chemical Society*, 133(38), 15046–15049. [\[Link\]](#)
- Zhang, Z., & He, Y. (2006). Palladium-catalyzed coupling reaction of indole with substituted bromobenzenes. *Tetrahedron Letters*, 47(11), 1779-1782. [\[Link\]](#)

- Organic Chemistry Portal. (n.d.). Heck Reaction. Organic Chemistry Portal. [[Link](#)]
- Thomson, R. J., & Wolfe, J. P. (2009). Synthesis and Preliminary Biological Studies of 3-Substituted Indoles Accessed by a Palladium-Catalyzed Enantioselective Alkene Difunctionalization Reaction. ACS Medicinal Chemistry Letters, 1(2), 58–62. [[Link](#)]
- Al-Ostoot, F. H., Al-Ghorbani, M., & Hagar, M. (2024). Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery—An Updated Review on Their Multifaceted Therapeutic Applications (2020–2024). Molecules, 29(14), 3293. [[Link](#)]
- Ruiz-Castillo, P., & Buchwald, S. L. (2016). The Buchwald–Hartwig Amination After 25 Years. Angewandte Chemie International Edition, 55(38), 11472–11487. [[Link](#)]
- Ma, S., & Jiao, N. (2011). Palladium-catalyzed highly efficient synthesis of functionalized indolizines via cross-coupling/cycloisomerization cascade. Chemical Communications, 47(31), 8844–8846. [[Link](#)]
- Cacchi, S., & Fabrizi, G. (2005). Metal-Catalyzed Cross-Coupling Reactions for Indoles. Chemical Reviews, 105(7), 2873–2920. [[Link](#)]
- Janeba, Z. (2016). Recent Progress Concerning the N-Arylation of Indoles. Molecules, 21(10), 1339. [[Link](#)]
- Denmark, S. E., & Kallemeyn, J. M. (2003). Palladium-catalyzed cross-coupling reactions of 2-indolyldimethylsilanols with substituted aryl halides. The Journal of Organic Chemistry, 68(16), 6297–6304. [[Link](#)]
- Kumar, A., & Kumar, V. (2026). Pd(II)-Catalyzed Heteroarylation Difunctionalization of Unactivated Alkenes via Cascade Nucleopalladation of Alkynes. JACS Au. [[Link](#)]
- Wikipedia. (n.d.). Cross-coupling reaction. Wikipedia. [[Link](#)]
- ResearchGate. (n.d.). Double Buchwald-Hartwig reaction to synthesize [3,2-b]indole 28 and... ResearchGate. [[Link](#)]

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- 1. Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery—An Updated Review on Their Multifaceted Therapeutic Applications (2020–2024) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Indole: A promising scaffold for the discovery and development of potential anti-tubercular agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 6. Cross-coupling reaction - Wikipedia [en.wikipedia.org]
- 7. [nobelprize.org](https://www.nobelprize.org/) [[nobelprize.org](https://www.nobelprize.org/)]
- 8. "Development of Suzuki-Miyaura Cross-Coupling Reaction of Unprotected I" by Lucy Cornett [digitalcommons.ursinus.edu]
- 9. ias.ac.in [ias.ac.in]
- 10. Synthesis of 5,7-diarylindoles via Suzuki–Miyaura coupling in water - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/D1OB02058G [pubs.rsc.org]
- 11. Heck Reaction [[organic-chemistry.org](https://www.organic-chemistry.org/)]
- 12. Heck Diversification of Indole-Based Substrates under Aqueous Conditions: From Indoles to Unprotected Halo-tryptophans and Halo-tryptophans in Natural Product Derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 13. pubs.acs.org [pubs.acs.org]
- 14. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 15. An Efficient, Microwave-Assisted, One-Pot Synthesis of Indoles Under Sonogashira Conditions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 16. A Practical Mild, One-Pot, Regiospecific Synthesis of 2,3-Disubstituted Indoles via Consecutive Sonogashira and Cacchi Reactions [[organic-chemistry.org](https://www.organic-chemistry.org/)]
- 17. pdf.benchchem.com [pdf.benchchem.com]

- [18. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [19. research.rug.nl \[research.rug.nl\]](#)
- [20. Palladium-catalyzed dual C–H or N–H functionalization of unfunctionalized indole derivatives with alkenes and arenes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. Palladium-Catalyzed C-H Arylation of Indoles at the C7 Position. | Semantic Scholar \[semanticscholar.org\]](#)
- [22. pubs.acs.org \[pubs.acs.org\]](#)
- [23. Palladium-Catalyzed C-H Arylation of Indoles at the C7 Position - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [24. researchgate.net \[researchgate.net\]](#)
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